

# Safety and Handling of **tert-Butyl (trans-4-hydroxymethylcyclohexylmethyl)carbamate**: A Technical Guide

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## Compound of Interest

	<i>tert-Butyl (trans-4-hydroxymethylcyclohexylmethyl)carbamate</i>
Compound Name:	
Cat. No.:	B1319475

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## Introduction

**Tert-Butyl (trans-4-hydroxymethylcyclohexylmethyl)carbamate** (CAS No. 172348-63-9) is a versatile intermediate compound utilized in the pharmaceutical and chemical industries.<sup>[1]</sup> Its unique structure, featuring a tert-butyl protecting group and a functionalized cyclohexyl core, makes it a valuable building block in the synthesis of complex molecules and bioactive compounds, including its use as a PROTAC linker.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of the safety and handling precautions necessary when working with this compound in a research and development setting. While this compound is noted for a "favorable safety profile," empirical data is limited, and thus, cautious handling in accordance with this guide is imperative.<sup>[1]</sup>

## Physicochemical and Toxicological Data

A summary of the known physical, chemical, and toxicological properties of **tert-Butyl (trans-4-hydroxymethylcyclohexylmethyl)carbamate** is presented below. It is important to note that comprehensive toxicological data for this specific compound is not readily available; therefore, data for the general class of carbamates is included for hazard assessment context.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	172348-63-9	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C13H25NO3	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	243.34 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
Appearance	White solid	<a href="#">[1]</a>
Purity	≥ 98% (GC)	<a href="#">[1]</a>
Storage Conditions	Store at 0-8°C in a dry, sealed place.	<a href="#">[1]</a> <a href="#">[6]</a>

Table 2: Toxicological Profile

Parameter	Data	Notes and References
Acute Toxicity	Data not available for this specific compound.	Carbamates, as a class, can be harmful if swallowed, inhaled, or absorbed through the skin. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Skin Corrosion/Irritation	Data not available for this specific compound.	A related compound causes skin irritation. <a href="#">[7]</a> General carbamate exposure can occur through dermal contact. <a href="#">[8]</a> <a href="#">[9]</a>
Serious Eye Damage/Irritation	Data not available for this specific compound.	A related compound causes serious eye damage. <a href="#">[7]</a>
Respiratory or Skin Sensitization	Data not available for this specific compound.	
Germ Cell Mutagenicity	Data not available for this specific compound.	
Carcinogenicity	Data not available for this specific compound.	
Reproductive Toxicity	Data not available for this specific compound.	
Specific Target Organ Toxicity (Single Exposure)	Data not available for this specific compound.	A related compound may cause respiratory irritation. <a href="#">[7]</a>
Specific Target Organ Toxicity (Repeated Exposure)	Data not available for this specific compound.	
Aspiration Hazard	Data not available for this specific compound.	

## Hazard Identification and First Aid

While a specific hazard classification for **tert-Butyl (trans-4-hydroxymethylcyclohexylmethyl)carbamate** is not available, based on the general toxicity of carbamates, the following precautions and first aid measures should be followed. Carbamates

function by reversibly inhibiting acetylcholinesterase, which can lead to a range of cholinergic symptoms.[8][9][10]

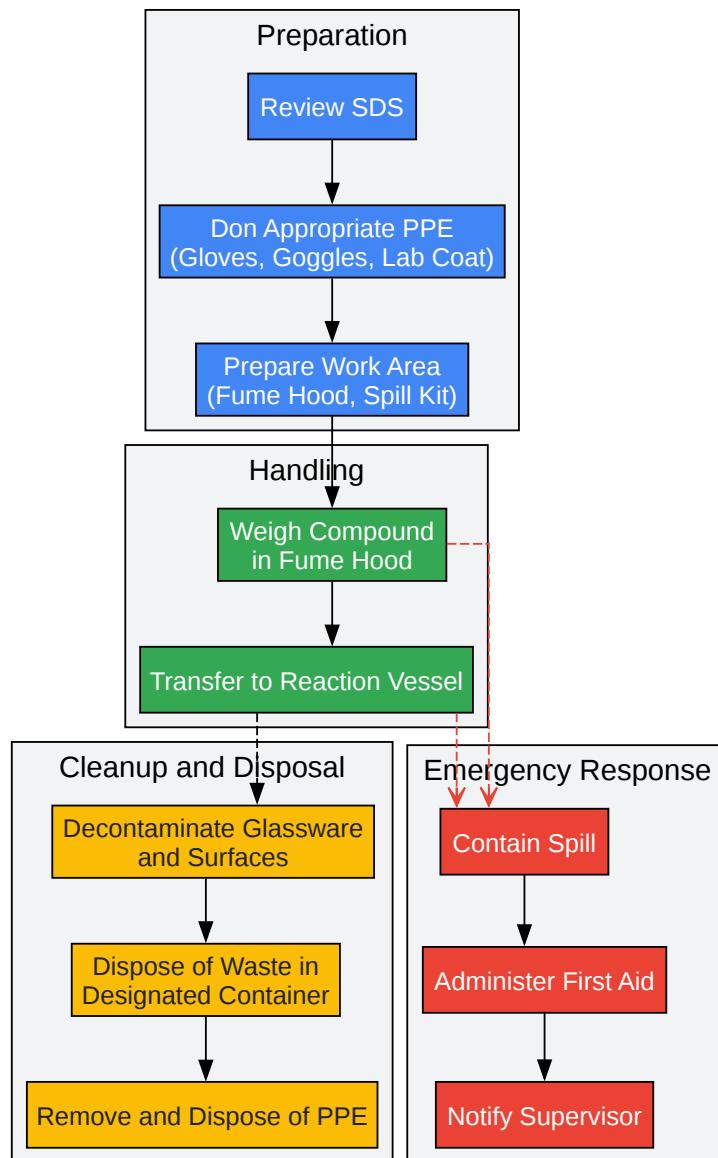
Table 3: Hazard Statements and First Aid Measures

Exposure Route	Potential Hazards	First Aid Measures
Inhalation	May cause respiratory tract irritation.	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [11]
Skin Contact	May cause skin irritation. Harmful if absorbed through the skin.	Immediately wash skin with soap and plenty of water.[11] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	May cause serious eye irritation or damage.	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Harmful if swallowed.	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [11]

## Experimental Protocols: Safe Handling Workflow

Due to the lack of specific experimental protocols in the search results, a general workflow for the safe handling of this chemical in a laboratory setting is provided. This workflow is based on standard laboratory safety practices for handling potentially hazardous solid chemicals.

## Safe Handling Workflow for tert-Butyl (trans-4-hydroxymethylcyclohexylmethyl)carbamate

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Caption: General laboratory workflow for safe handling.

# Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, the following personal protective equipment and engineering controls are mandatory when handling **tert-Butyl (trans-4-hydroxymethylcyclohexylmethyl)carbamate**.

Table 4: Recommended PPE and Engineering Controls

Control Type	Recommendation
Engineering Controls	Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear nitrile or neoprene gloves and a lab coat. Ensure gloves are inspected prior to use.
Respiratory Protection	If working outside of a fume hood or if dust is generated, a NIOSH-approved respirator may be necessary.
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

# Accidental Release and Fire-Fighting Measures

In the event of a spill or fire, immediate and appropriate action is critical to prevent injury and environmental contamination.

Table 5: Spill and Fire Response

Incident	Recommended Action
Spill	Evacuate the area. Wear appropriate PPE. For a solid spill, carefully sweep or scoop up the material to avoid generating dust and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.
Fire	Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish the fire. Wear a self-contained breathing apparatus (SCBA) and full protective gear.
Hazardous Combustion Products	Thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

## Storage and Disposal

Proper storage and disposal are essential for maintaining the integrity of the compound and ensuring the safety of laboratory personnel and the environment.

Table 6: Storage and Disposal Guidelines

Aspect	Guideline
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. <sup>[1]</sup> Recommended storage temperature is between 0°C and 8°C. <sup>[1]</sup>
Incompatible Materials	Keep away from strong oxidizing agents.
Disposal	Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the material to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and

professional judgment. All laboratory personnel should be trained in the proper handling of hazardous chemicals.

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